

# Personal protective equipment for handling NCGC 607

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## Compound of Interest

Compound Name: NCGC 607

Cat. No.: B609496

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## Essential Safety and Handling Guide for NCGC 607

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of the novel research compound **NCGC 607**.

This document provides crucial safety and logistical information for the handling of **NCGC 607** (CAS 1462267-07-7), a small-molecule noninhibitory chaperone of glucocerebrosidase. Given its status as a research chemical, a complete hazard profile is not yet publicly available. Therefore, it is imperative to treat this compound as potentially hazardous and to adhere to strict laboratory safety protocols.

## Immediate Safety Recommendations

All personnel must review and understand this guide and the available Safety Data Sheet (SDS) information before handling **NCGC 607**. The compound is supplied as a crystalline solid and should be handled with caution in a controlled laboratory environment.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

A comprehensive assessment of laboratory hazards should be conducted to ensure the appropriate level of protection. The following PPE is mandatory when handling **NCGC 607**:

- **Eye and Face Protection:** Chemical safety goggles or a face shield must be worn to protect against splashes and airborne particles.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) are required. Gloves should be inspected before use and changed frequently, especially after direct contact with the compound.
- **Body Protection:** A laboratory coat is essential to prevent skin contamination. For procedures with a higher risk of exposure, additional protective clothing may be necessary.
- **Respiratory Protection:** While not explicitly mandated by available information, a respirator may be required depending on the specifics of the experimental procedure and the potential for aerosolization. Consult your institution's environmental health and safety department for guidance.

## Operational and Disposal Plans

Adherence to these procedural steps is critical for ensuring personnel safety and minimizing environmental contamination.

## Handling and Storage

**NCGC 607** is a crystalline solid and should be stored at -20°C for long-term stability.<sup>[1]</sup> All handling of the solid compound should occur in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Experimental Protocols:

When preparing solutions, **NCGC 607** is soluble in organic solvents such as DMSO and dimethylformamide (DMF).<sup>[1]</sup> It is sparingly soluble in aqueous buffers.<sup>[1]</sup> To prepare an aqueous solution, first dissolve the compound in DMF and then dilute with the aqueous buffer of choice.<sup>[1]</sup> Aqueous solutions are not recommended for storage for more than one day.<sup>[1]</sup>

## Disposal Plan

All waste containing **NCGC 607**, including unused compound, contaminated consumables (e.g., pipette tips, gloves), and solutions, must be disposed of as hazardous chemical waste.

Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain or in regular trash.

## Quantitative Data Summary

The following table summarizes key quantitative information for **NCGC 607**.

Property	Value	Source
CAS Number	1462267-07-7	<a href="#">[1]</a>
Molecular Formula	C <sub>24</sub> H <sub>22</sub> IN <sub>3</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	543.4 g/mol	<a href="#">[1]</a>
Physical Form	Crystalline solid	<a href="#">[1]</a>
Purity	≥98%	<a href="#">[1]</a>
Storage Temperature	-20°C	<a href="#">[1]</a>
Stability	≥4 years at -20°C	<a href="#">[1]</a>
Solubility in DMSO	~25 mg/mL	<a href="#">[1]</a>
Solubility in DMF	~30 mg/mL	<a href="#">[1]</a>
Solubility in 1:3 DMF:PBS (pH 7.2)	~0.25 mg/mL	<a href="#">[1]</a>

## Visual Workflow for Safe Handling

The following diagram outlines the essential workflow for the safe handling and disposal of **NCGC 607**.



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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
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